

Physical Properties of Sodium Triethylborohydride Solid: A Technical Guide

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Compound of Interest

Compound Name: Sodium triethylborohydride

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Introduction

Sodium triethylborohydride ($\text{NaBH}(\text{C}_2\text{H}_5)_3$) is a powerful and selective reducing agent frequently employed in organic synthesis. As a pyrophoric, air- and moisture-sensitive solid, a thorough understanding of its physical properties is paramount for safe handling, effective experimental design, and process scale-up. This technical guide provides a comprehensive overview of the known physical characteristics of solid **sodium triethylborohydride**, outlines experimental protocols for their determination, and presents a logical workflow for the characterization of such sensitive materials.

Core Physical Properties

The physical properties of solid **sodium triethylborohydride** are summarized in the table below. It is critical to note that due to its reactive nature, some properties, such as the density of the solid, are not widely reported, with most available data pertaining to its solutions in various organic solvents.

Property	Value	Notes
Appearance	Colorless to white crystalline solid.[1][2]	May also be described as an off-white powder.[2]
Molecular Formula	C ₆ H ₁₆ BNa	
Molar Mass	121.99 g/mol	
Melting Point	30 °C	
Density (Solid)	Not explicitly reported in literature.	
Solubility	Soluble in polar aprotic solvents such as ethers (e.g., THF) and dimethylformamide (DMF).[2]	Densities of 1.0 M solutions in toluene and THF are reported as 0.866 g/mL and 0.89 g/mL at 25 °C, respectively.[3][4] Reacts with water and protic solvents like alcohols.[2]
Crystal Structure	Specific crystal structure not definitively determined.	Its trimethylborohydride analogue is known to adopt a tetrameric structure in toluene solution.[1]
Pyrophoricity	Pyrophoric solid; ignites spontaneously on contact with air.[1]	Requires handling under an inert atmosphere.

Experimental Protocols

The determination of the physical properties of pyrophoric and air-sensitive solids like **sodium triethylborohydride** necessitates specialized equipment and handling techniques to ensure safety and data accuracy. All manipulations should be performed in an inert atmosphere, such as in a glovebox or using Schlenk line techniques.

Melting Point Determination

Objective: To determine the temperature at which the solid-to-liquid phase transition occurs.

Methodology:

- Sample Preparation (in a glovebox):
 - Finely grind a small amount of solid **sodium triethylborohydride** using a mortar and pestle to ensure uniform heat transfer.
 - Pack the powdered sample into a capillary tube to a height of 2-3 mm.
 - Seal the open end of the capillary tube using a flame (if the material is not heat-sensitive to the point of decomposition from brief heating) or with a suitable inert sealant. This is crucial to prevent reaction with any trace atmosphere in the melting point apparatus.
- Measurement:
 - Place the sealed capillary tube into a calibrated melting point apparatus.
 - Heat the sample at a slow, controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
 - Record the temperature at which the first droplet of liquid is observed and the temperature at which the entire sample becomes liquid. This range represents the melting point. For a pure substance, this range should be narrow.

Density Determination (Gas Pycnometry)

Objective: To determine the skeletal density of the solid material. Gas pycnometry is a suitable method for air-sensitive powders as the measurement can be performed under an inert gas.

Methodology:

- Sample Preparation (in a glovebox):
 - Weigh a sample of solid **sodium triethylborohydride** accurately using an analytical balance.
 - Transfer the weighed sample to the sample chamber of the gas pycnometer.

- Measurement:
 - Seal the sample chamber and transfer it to the gas pycnometer instrument, ensuring the inert atmosphere is maintained.
 - Purge the system with a high-purity inert gas (typically helium) to remove any residual air.
 - Perform the density measurement according to the instrument's operating procedure. The instrument will calculate the volume of the solid by measuring the pressure change of the inert gas in a calibrated volume.
 - The density is then calculated as the mass of the sample divided by the measured volume.

Crystal Structure Determination (X-ray Crystallography)

Objective: To elucidate the arrangement of atoms within the crystal lattice.

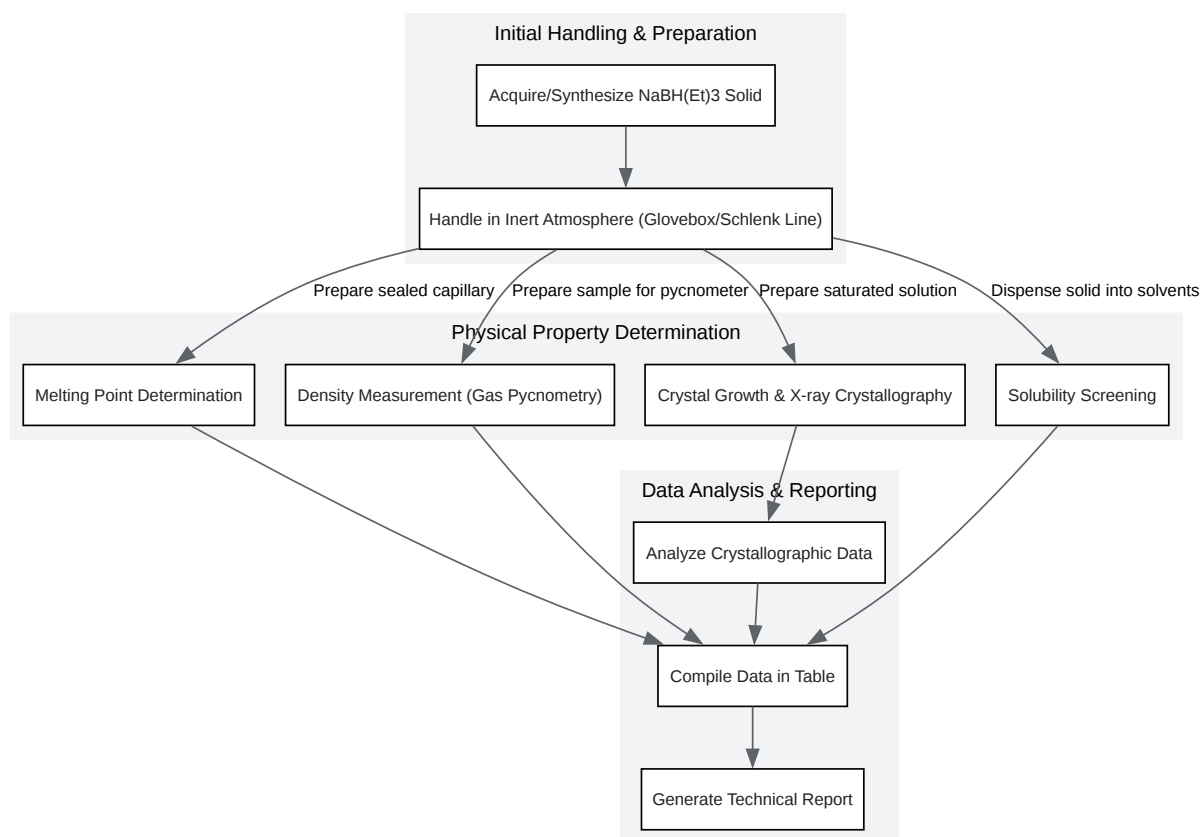
Methodology:

- Crystal Growth (in a glovebox):
 - Grow a single crystal of **sodium triethylborohydride** suitable for X-ray diffraction. This can be achieved by slow evaporation of a saturated solution in an appropriate anhydrous, aprotic solvent (e.g., toluene or diethyl ether) or by slow cooling of a saturated solution.
- Crystal Mounting (in a glovebox):
 - Select a well-formed single crystal and mount it on a goniometer head. The crystal is typically coated in a cryo-protectant oil (e.g., Paratone-N) to prevent reaction with the atmosphere during transfer to the diffractometer.
- Data Collection:
 - Quickly transfer the mounted crystal to the X-ray diffractometer, which is equipped with a cold stream of an inert gas (e.g., nitrogen) to maintain the crystal at a low temperature (typically 100 K) and protect it from air exposure.

- Collect the diffraction data by rotating the crystal in the X-ray beam.
- Structure Solution and Refinement:
 - Process the collected diffraction data to determine the unit cell parameters and space group.
 - Solve the crystal structure using direct methods or Patterson methods to obtain an initial model of the atomic positions.
 - Refine the structural model against the experimental data to obtain precise atomic coordinates, bond lengths, and bond angles.

Workflow and Logical Relationships

The following diagram illustrates a logical workflow for the characterization of the physical properties of an air-sensitive solid like **sodium triethylborohydride**.



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